In Vitro Characterization of Paliperidone Palmitate N-Oxide: Structural Identification & Stability Profiling[1]

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Compound of Interest	
Compound Name:	*Paliperidone Palmitate N-Oxide*
CAS No.:	*1404053-60-6*
Cat. No.:	*B1144923*

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Executive Summary

Paliperidone Palmitate (PP) is the palmitoyl ester prodrug of paliperidone (9-hydroxyrisperidone).[2] While the esterification at the 9-hydroxy position imparts the necessary lipophilicity for sustained release formulations (e.g., Invega Sustenna®, Invega Hafyera®), it introduces specific stability challenges. Among these, the formation of **Paliperidone Palmitate N-Oxide** (PP-NO) is a primary stability-indicating parameter.[1]

This impurity arises from the oxidation of the tertiary nitrogen within the piperidine ring. Unlike the hydrolysis product (paliperidone), PP-NO retains the palmitate tail, making its chromatographic behavior unique—it is more polar than the parent PP but significantly less polar than the hydrolyzed active moiety. Accurate characterization is essential for establishing the safety qualification thresholds required by ICH Q3A/B guidelines.

Chemical Context & Formation Mechanism[1][3]

Structural Analysis

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The oxidation event occurs at the piperidine nitrogen, a site with high electron density susceptible to electrophilic attack by reactive oxygen species (ROS).

- Parent Molecule: Paliperidone Palmitate (

)[1][3]
- Degradant: **Paliperidone Palmitate N-Oxide** (

)[1]
- Molecular Weight Shift: +16 Da (664.9

  680.9 Da)[1]

Oxidative Pathway

The formation of PP-NO is the dominant pathway under oxidative stress (peroxide exposure) and can be accelerated by metal ion catalysis in formulation buffers.

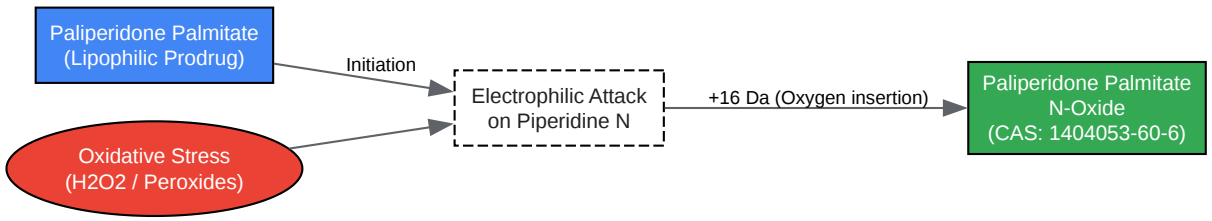

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Figure 1: Oxidative conversion of Paliperidone Palmitate to its N-Oxide form via piperidine nitrogen oxidation.[1]

Analytical Characterization Protocols

To rigorously identify and quantify PP-NO, a multi-dimensional approach combining high-resolution mass spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) is required.[1]

High-Resolution Mass Spectrometry (LC-HRMS)

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The +16 Da mass shift is definitive.[1] However, fragmentation patterns must confirm the oxygen is on the piperidine nitrogen, not the pyrimidinone ring.

Protocol:

- Instrument: Q-TOF or Orbitrap MS coupled with UPLC.[1]
- Ionization: ESI Positive Mode.
- Key Diagnostic Ions:
  - Precursor Ion:

    681.44

    [1]
  - Fragment Loss: Observation of a characteristic loss of 16 Da (oxygen) or 17 Da (OH radical) during MS/MS fragmentation is typical for N-oxides.[1]

NMR Validation

NMR provides the spatial confirmation of the oxidation site. The induction effect of the N-oxide oxygen causes significant downfield shifts in the protons adjacent to the nitrogen.

Table 1: Comparative NMR Shifts (Proton NMR in

)

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Position	Paliperidone Palmitate (ppm)	PP N-Oxide (ppm)	Shift ( )	Mechanistic Insight
Piperidine	~3.0 - 3.2 (Multiplet)	~3.6 - 3.9 (Broadened)	+0.6	Strong deshielding due to dipole.[1]
Ethyl Linker	~2.6 (Triplet)	~3.3 (Multiplet)	+0.7	Proximity to the oxidized nitrogen.
Palmitate Tail	~1.25 (Multiplet)	~1.25 (Multiplet)	0.0	Distal lipophilic tail remains unaffected.

Note: Values are approximate and solvent-dependent. The key indicator is the desheilding of the piperidine ring protons.

In Vitro Stability & Forced Degradation

This protocol establishes the specific conditions required to generate PP-NO for method validation (specificity) and retention time marker generation.

Oxidative Stress Protocol

Objective: Generate PP-NO at 5-10% levels without inducing secondary hydrolysis of the palmitate ester.[1]

Step-by-Step Workflow:

- Preparation: Dissolve Paliperidone Palmitate (10 mg) in Acetonitrile (5 mL).
- Stressing: Add 1 mL of 30% Hydrogen Peroxide ( ).

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- Incubation:
  - Condition: Room Temperature (
).
  - Duration: 24 - 48 hours.[1] (Avoid heating, as this promotes ester hydrolysis over N-oxidation).[1]
- Quenching: Neutralize with 10% Sodium Metabisulfite solution to stop oxidation.
- Analysis: Inject immediately into the HPLC system.

Chromatographic Separation (HPLC/UPLC)

Separating the N-oxide from the parent is challenging due to the dominant hydrophobicity of the palmitate tail. The N-oxide is slightly more polar and will elute before the parent peak (Relative Retention Time ~0.90 - 0.95).[1]

Recommended Method Parameters:

Parameter	Specification	Rationale
Column	C18 with Polar Embedding (e.g., Waters Acquity BEH C18 or Phenomenex Luna Omega Polar)	Enhanced interaction with the polar N-oxide moiety.[1]
Mobile Phase A	10 mM Ammonium Acetate (pH 4.5)	Buffering prevents peak tailing of the basic nitrogen.
Mobile Phase B	Acetonitrile / Methanol (80: [1]20)	High organic content required to elute the lipid tail.
Gradient	50% B to 95% B over 20 mins	Shallow gradient ensures resolution of the N-oxide from the parent.
Detection	UV @ 238 nm / 280 nm	Maxima for the pyrimidinone chromophore.

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Biological & Toxicological Assessment

While primarily an impurity, the N-oxide functionality can alter the toxicological profile.

- Genotoxicity (In Silico): N-oxides are generally flagged as structural alerts in systems like DEREK or SARAH.[1] However, for risperidone/paliperidone, the N-oxide is a known metabolite (though minor) and is typically considered non-mutagenic.
- Metabolic Fate: In vivo, N-oxides can be reduced back to the parent tertiary amine by cytochrome P450 enzymes or aldehyde oxidase.
- Qualification: If PP-NO exceeds the qualification threshold (usually 0.15% or 1.0 mg/day intake, whichever is lower) in the final drug product, a specific toxicology study (e.g., Ames test + 28-day repeat dose) is required per ICH Q3B(R2).

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